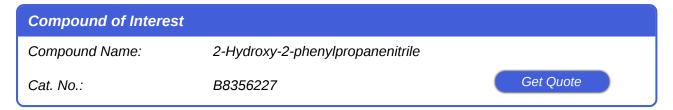


An In-Depth Technical Guide to 2-Hydroxy-2phenylpropanenitrile

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2-hydroxy-2-phenylpropanenitrile**, also known as acetophenone cyanohydrin. It details its chemical properties, synthesis protocols, and significance as a versatile intermediate in organic synthesis and pharmaceutical development.

Chemical Identity and Properties

2-Hydroxy-2-phenylpropanenitrile is a cyanohydrin derivative of acetophenone. Its chemical structure features a hydroxyl and a nitrile group attached to the same carbon atom, which is also bonded to a methyl group and a phenyl group. This structure makes it a valuable chiral precursor and a key building block in the synthesis of various organic molecules.

Table 1: Chemical Identifiers and Physicochemical Properties



Property	Value	Reference
IUPAC Name	2-hydroxy-2- phenylpropanenitrile	[1]
Synonyms	Acetophenone cyanohydrin, α-hydroxy-α-methylphenylacetonitrile	[1]
Molecular Formula	C ₉ H ₉ NO	[1][2]
Molecular Weight	147.17 g/mol	[1][2]
InChI Key	NGLPDXCYIUHTNP- UHFFFAOYSA-N	[1][3]
SMILES	CC(C#N)(C1=CC=CC=C1)O	[1]
XLogP3	1.2	[1]

Table 2: Spectroscopic Data

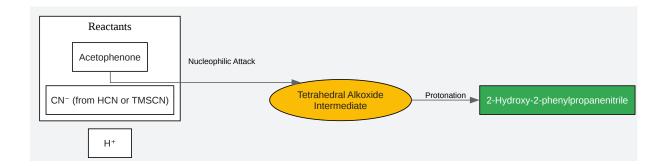
Spectrum Type	Data (Solvent: CDCl₃)	Reference
¹ H NMR (500 MHz)	δ (ppm): 7.35–7.46 (m, 5H, Ar-H), 5.03 (t, 1H, OH), 3.71 (br. s, 1H), 2.69 (d, 2H)	[4]
¹³ C NMR (125 MHz)	δ (ppm): 142.6, 128.6, 128.3, 125.1 (Ar-C), 118.3 (CN), 70.4 (C-OH), 23.7 (CH ₃)	[4]
FT-IR (KBr)	v _{max} (cm ⁻¹): 3072–3431 (br, O-H stretch), 2923 (C-H stretch), 2243 (C≡N stretch), 1511, 1223, 1058 (fingerprint)	[4]

Synthesis of 2-Hydroxy-2-phenylpropanenitrile



The primary synthesis route involves the nucleophilic addition of a cyanide anion to the carbonyl carbon of acetophenone.[5] This reaction is typically base-catalyzed to generate the cyanide nucleophile. Modern variations utilize trimethylsilyl cyanide (TMSCN) for safer handling and improved reaction conditions.

The fundamental reaction involves the attack of a cyanide ion on the electrophilic carbonyl carbon of acetophenone, forming a tetrahedral alkoxide intermediate. This intermediate is then protonated to yield the final cyanohydrin product.



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General synthesis of **2-Hydroxy-2-phenylpropanenitrile**.

This protocol is adapted from a method for the eco-friendly synthesis of cyanohydrins using a magnetic nanoparticle catalyst.[4]

Materials:

- Acetophenone (1.0 mmol)
- Trimethylsilyl cyanide (TMSCN) (1.2 mmol)
- Magnetic Fe₃O₄ nanoparticles (10 mg)
- Deep Eutectic Solvent (DES) (e.g., choline chloride:urea 1:2) (0.5 mL)

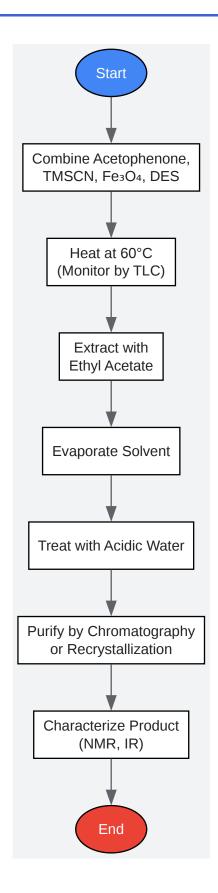


- Ethyl acetate
- Acidic water (e.g., 1M HCl)
- Deionized water
- Ethanol or diethyl ether for recrystallization

Procedure:

- Synthesize magnetic Fe₃O₄ nanoparticles via a solvothermal reaction as previously reported.
 [4]
- To a dry test tube equipped with a magnetic stir bar, add the Deep Eutectic Solvent (0.5 mL), acetophenone (1.0 mmol), TMSCN (1.2 mmol), and Fe₃O₄ nanoparticles (10 mg).
- Heat the reaction mixture to 60 °C and stir until the reaction is complete (monitor by Thin Layer Chromatography).
- Upon completion, add ethyl acetate to the mixture to extract the product from the DES phase. Repeat the extraction process three times.
- Combine the organic layers and evaporate the ethyl acetate under reduced pressure.
- Treat the resulting crude product with acidic water to hydrolyze the silyl ether intermediate.
- Purify the final product by flash column chromatography on silica gel (eluting with an ethyl acetate-petroleum ether gradient) or by recrystallization from ethanol or diethyl ether.
- Characterize the purified product using ¹H NMR, ¹³C NMR, and FT-IR spectroscopy to confirm its identity and purity.[4]





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Workflow for the catalyzed synthesis of **2-Hydroxy-2-phenylpropanenitrile**.



For stereoselective synthesis, (R)-oxynitrilase enzymes, often sourced from almond meal, are highly effective.[5] These enzymes catalyze the enantioselective addition of hydrogen cyanide to acetophenone.[5] This biocatalytic method operates under mild conditions and offers high selectivity, making it a sustainable alternative to traditional chemical synthesis.[5][6] For instance, the kinetic resolution of racemic **2-hydroxy-2-phenylpropanenitrile** using (R)-oxynitrilase can yield the (S)-enantiomer with high enantiomeric excess (ee).[6]

Applications in Drug Development and Organic Synthesis

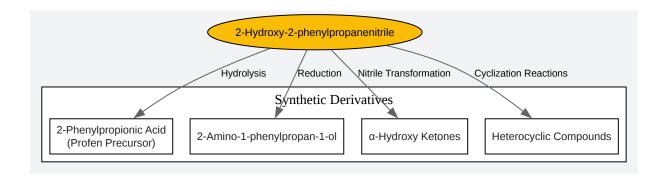
The true value of **2-hydroxy-2-phenylpropanenitrile** lies in the versatility of its nitrile and hydroxyl functional groups.

A primary application is its role as a precursor to 2-phenylpropionic acid.[5] The nitrile group can be hydrolyzed under acidic or basic conditions to a carboxylic acid. This transformation is a key step in the industrial synthesis of several profen-class non-steroidal anti-inflammatory drugs (NSAIDs), such as Ibuprofen and Ketoprofen, where 2-phenylpropionic acid forms the core structure.

The dual functionality of **2-hydroxy-2-phenylpropanenitrile** allows for its conversion into a variety of other important chemical entities:

- Amino Alcohols: Reduction of the nitrile group can yield amino alcohols, which are valuable chiral auxiliaries and building blocks in pharmaceutical synthesis.
- α-Hydroxy Ketones: The nitrile group can be transformed into a carbonyl group through various methods.
- Heterocyclic Compounds: It can serve as a starting material for the synthesis of nitrogenand oxygen-containing heterocyclic rings.





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Synthetic utility of **2-Hydroxy-2-phenylpropanenitrile**.

In conclusion, **2-hydroxy-2-phenylpropanenitrile** is a pivotal chemical intermediate with significant applications in medicinal chemistry and organic synthesis. Its straightforward synthesis and the versatile reactivity of its functional groups ensure its continued importance in both academic research and industrial drug development.

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